An In-depth Technical Guide to the Fluorescent Probe DiOC7(3)

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Compound of Interest

Compound Name:	*DiOC7(3)*
CAS No.:	*79953-80-3*
Cat. No.:	*B1233052*

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This guide provides a comprehensive overview of the spectral properties and applications of the fluorescent dye **DiOC7(3)** (3,3'-Diheptyloxacarbocyanine iodide), a lipophilic carbocyanine stain used for labeling membranes and other hydrophobic structures.

Core Properties of DiOC7(3)

DiOC7(3) is a green fluorescent membrane potential probe.[1][2] Like other dialkylcarbocyanines, its fluorescence is significantly enhanced when incorporated into membranes, while being weakly fluorescent in aqueous environments.[3][4] These dyes, including the related compounds DiI, DiO, DiD, and DiR, are characterized by high extinction coefficients and polarity-dependent fluorescence.[3][4] Once applied, **DiOC7(3)** diffuses laterally within the plasma membrane, resulting in comprehensive cell staining.[3][4]

Spectral Characteristics

The spectral properties of dialkylcarbocyanines like **DiOC7(3)** are primarily determined by the heteroatoms in their terminal ring systems and the length of the connecting bridge, rather than

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the length of their alkyl chains.[5] DiOCn(3) analogs are compatible with standard fluorescein (FITC) optical filter sets.[5]

Parameter	Value	Source
Excitation Range	450-490 nm	[1][2]
Excitation Maximum	475 nm	[1][6]
Emission Range	510-520 nm	[1][2]
Emission Maximum	510 nm	[1][6]

Experimental Protocols

Protocol 1: In Vivo Staining of Functional Vasculature in Murine Tumors

This protocol provides a guideline for the identification of tumor vasculature in frozen sections.[1]

Materials:

- **DiOC7(3)** dye
- Vehicle for injection (e.g., 50 µL volume)
- Tissue freezing medium

Procedure:

- Dye Administration: Administer **DiOC7(3)** to the murine model via lateral tail vein injection at a dose of 1 mg/kg in a 50 µL volume.[1]
- Incubation: Allow the dye to circulate for 5 minutes.[1]
- Tissue Excision: Euthanize the animal and immediately excise the tumors.[1]
- Freezing: Freeze the excised tumors at -20°C.[1]

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- Sectioning: Prepare frozen sections of 10 µm thickness.[1]
- Sample Preparation: Rewarm the sections to room temperature and allow them to air dry.[1]
- Imaging: Image the sections using a microscope equipped with a 100W mercury lamp and an epifluorescence condenser. Use an excitation wavelength range of 430-490 nm and an emission wavelength range of 510-520 nm.[1]

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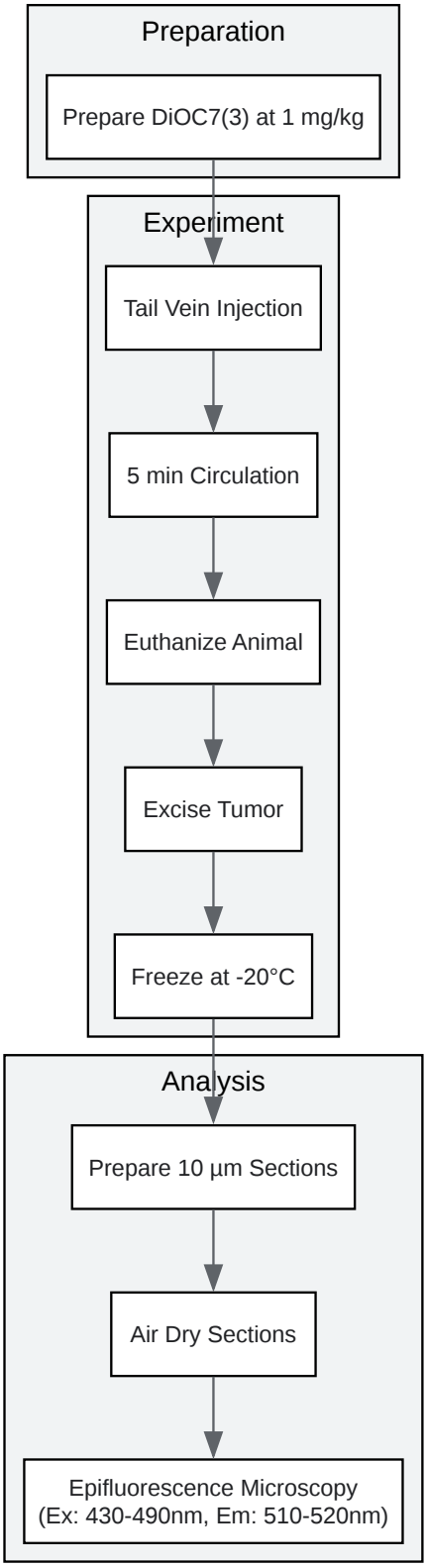

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In Vivo Vasculature Staining Workflow

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Protocol 2: General Staining of Adherent and Suspension Cells

This protocol is adapted from a general method for a related dye, DiOC6(3), and should be optimized for specific cell types and experimental conditions.[7]

1. Stock Solution Preparation:

- Dissolve **DiOC7(3)** in dimethyl sulfoxide (DMSO) or ethanol to a stock concentration of 1-10 mM.[7]
- If not for immediate use, aliquot and store at -20°C, protected from light. Avoid repeated freeze-thaw cycles.[7]

2. Working Solution Preparation:

- Dilute the stock solution in a suitable buffer (e.g., phosphate-buffered saline, PBS) to a final working concentration of 1-10 µM.[7]
- This working solution should be used immediately.[7]

3. Staining Procedure:

A. For Adherent Cells:

- Culture cells on sterile glass coverslips to the desired confluency.[7]
- Remove the culture medium and place the coverslip in a humidity chamber.[7]
- Cover the cells with the **DiOC7(3)** working solution and incubate at 37°C for 2-20 minutes, protected from light.[7]
- Remove the staining solution and wash the cells 2-3 times with warm (37°C) culture medium, incubating for 5-10 minutes for each wash.[7]

B. For Suspension Cells:

- Centrifuge the cell suspension to pellet the cells and discard the supernatant.[7]

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- Resuspend the cells at a concentration of 1 x 10^6 cells/mL in the **DiOC7(3)** working solution.[7]
- Incubate at 37°C for 2-20 minutes, protected from light.[7]
- Centrifuge the cells to pellet them and discard the supernatant.[7]
- Wash the cells by resuspending in warm (37°C) culture medium, followed by centrifugation. Repeat the wash step two additional times.[7]

4. Fluorescence Detection:

- Microscopy: Labeled cells can be visualized using a standard FITC filter set.[7]
- Flow Cytometry: Analyze stained cells using the conventional FL1 detection channel.[7]

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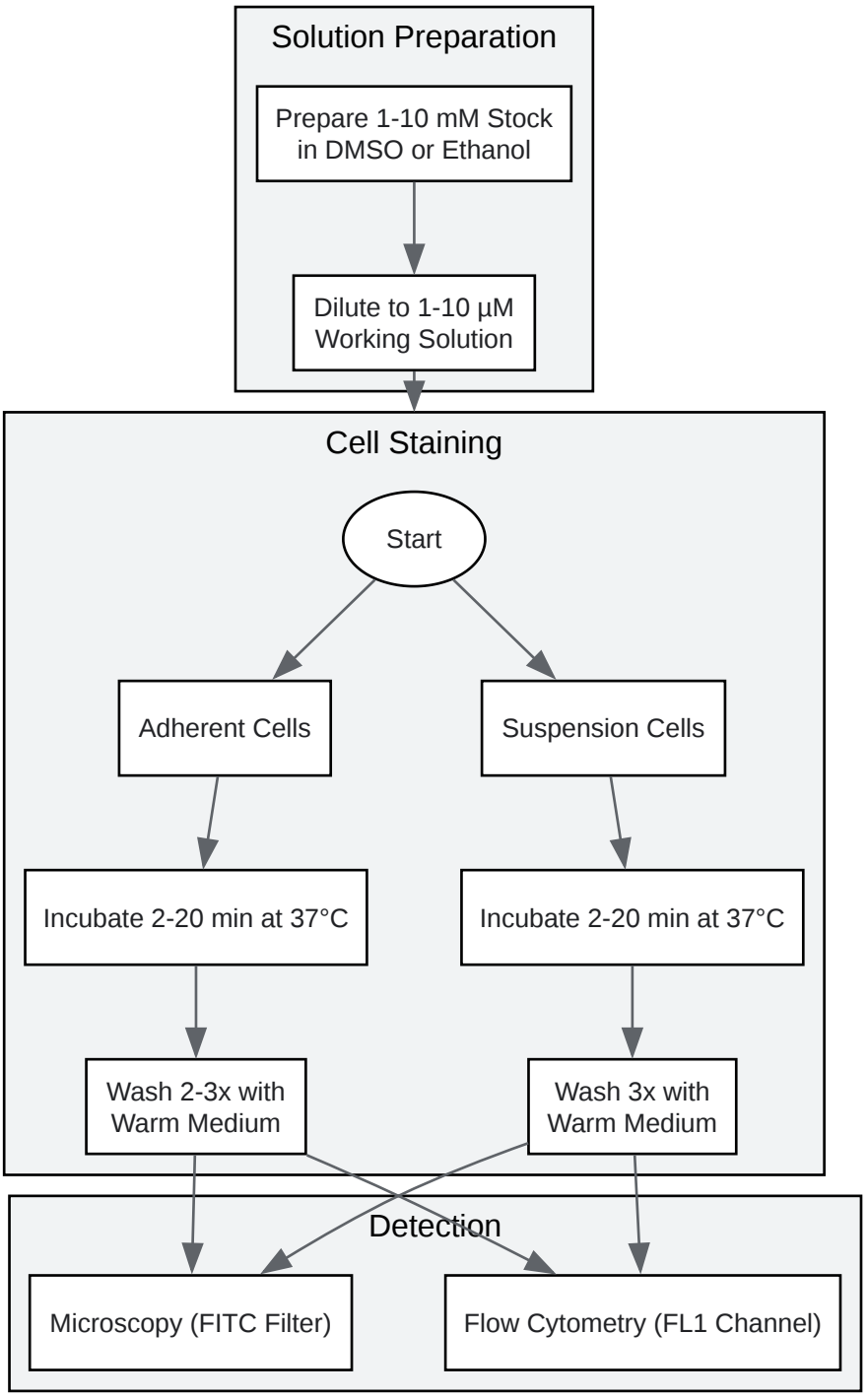

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General Cell Staining and Detection Workflow

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